

An In-depth Technical Guide to C.I. Reactive Black 39

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Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B12373802*

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Introduction

C.I. **Reactive Black 39** is a synthetic dye belonging to the dichlorotriazine class of reactive azo dyes. These dyes are characterized by their ability to form covalent bonds with the hydroxyl groups of cellulosic fibers, resulting in excellent wash fastness. This property makes them widely used in the textile industry for dyeing and printing cotton and other cellulosic materials. This technical guide provides a comprehensive overview of **Reactive Black 39**, including its chemical identity, properties, and relevant technical information for research and development purposes.

Chemical Identity and Synonyms

Reactive Black 39 is a complex disazo dye containing a dichlorotriazine reactive group. This reactive moiety allows for the formation of a stable ether linkage with the cellulose polymer under alkaline conditions.

Table 1: Synonyms and Alternative Names of C.I. **Reactive Black 39**

Type	Name
C.I. Name	C.I. Reactive Black 39
C.I. Number	205071
CAS Number	68259-02-9[1]
IUPAC Name	Pentasodium 4-amino-6-[[5-[(4-amino-6-chloro-1,3,5-triazin-2-yl)amino]-2-sulfonatophenyl]azo]-3-[(2,5-disulfonatophenyl)azo]-5-hydroxynaphthalene-2,7-disulfonate[2]
Molecular Formula	C ₂₅ H ₁₄ ClN ₁₀ Na ₅ O ₁₆ S ₅
Molecular Weight	1021.16 g/mol [3]
Commercial Names	Apollocion Navy Blue P-N3G, Cibacron Black ZP-2PD, Cibacron Navy P-G[3], Kayacion Blue P-N 3G, Kayacion Blue P-N3G[4], Reactive Navy PG[4], Reactofix Navy Blue H2R[4][5], Reactive Navy Blue P2R[6]
Other Names	C.I. 20507[4], Reactive Black 39 / P2R[7]

Physicochemical Properties

Table 2: Physicochemical Properties of C.I. **Reactive Black 39**

Property	Value	Reference
Appearance	Black Powder	[8]
Solubility	> 300 g/L in water	
Chemical Stability	Stable under normal temperatures and pressures.	[8]
Incompatibilities	Strong oxidizing agents, strong reducing agents.	[8]
Hazardous Decomposition Products	Irritating and toxic fumes and gases upon combustion.	[8]

Synthesis

The manufacturing process for C.I. **Reactive Black 39** involves a multi-step diazotization and coupling process. The general synthesis pathway is as follows:

- Diazotization: 2,4-Diaminobenzenesulfonic acid and 2-aminobenzene-1,4-disulfonic acid are separately diazotized.
- Coupling: The resulting diazonium salts are then coupled with 4-amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid) under both alkaline and acidic conditions.
- Condensation: The intermediate product is then condensed with 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride).
- Ammoniation: The final step involves ammoniation to yield the **Reactive Black 39** dye.[3]

Experimental Protocols

General Protocol for Dyeing Cotton with Reactive Dyes

The following is a general procedure for the application of reactive dyes, such as **Reactive Black 39**, to cotton fabric. The exact parameters may need to be optimized based on the specific equipment and desired shade depth.

Materials:

- Cotton fabric, pre-scoured and bleached
- **Reactive Black 39**
- Glauber's salt (sodium sulfate) or common salt (sodium chloride)
- Soda ash (sodium carbonate) or a suitable alkali
- Anti-creasing agent
- Sequestering agent
- Acetic acid
- Soaping agent

Procedure:

- **Dye Bath Preparation:** The dye bath is prepared with the required amount of water. An anti-creasing agent and a sequestering agent are added to improve the quality of the dyeing and to soften the water, respectively.[2]
- **Exhaustion:** The cotton fabric is introduced into the dye bath, and the calculated amount of Glauber's salt or common salt is added. The salt acts as an electrolyte to promote the exhaustion of the dye onto the fabric. The bath is agitated for a period to allow for even dye uptake.[2]
- **Fixation:** After the exhaustion phase, a pre-dissolved solution of soda ash or another suitable alkali is added to the dye bath.[2] The alkali raises the pH of the bath, which catalyzes the reaction between the reactive group of the dye and the hydroxyl groups of the cotton fibers, forming a covalent bond. The temperature and time of this fixation step are critical for achieving good color yield and fastness.
- **Rinsing and Neutralization:** Following fixation, the dyed fabric is thoroughly rinsed with cold water to remove unfixed dye and residual alkali. A neutralization step with dilute acetic acid is then carried out.[2]

- Soaping: The fabric is then subjected to a hot soaping wash.^[2] This step is crucial for removing any hydrolyzed dye and improving the overall wash fastness and brightness of the shade.
- Final Rinsing and Drying: The fabric is given a final rinse and then dried.

Analytical Methods

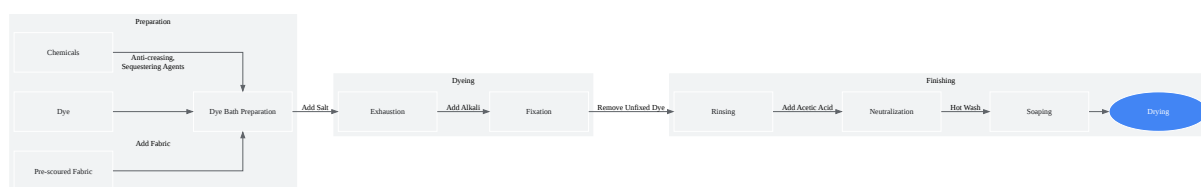
High-Performance Liquid Chromatography (HPLC): HPLC is a key analytical technique for the analysis of reactive dyes. It can be used to assess the purity of the dye, quantify the amount of hydrolyzed dye, and monitor the dyeing process.^[9] A common approach involves using a C18 reversed-phase column with a gradient elution system. The mobile phase often consists of a buffer (e.g., ammonium dihydrogen phosphate) and an organic modifier (e.g., acetonitrile), sometimes with an ion-pairing agent like tetrabutylammonium bromide.^[10] Detection is typically performed using a UV-Vis or diode-array detector at the wavelength of maximum absorbance of the dye.^{[10][11]}

UV-Visible Spectroscopy: UV-Vis spectroscopy is used to determine the absorption spectrum of the dye and its maximum absorption wavelength (λ_{max}). For a related dye, Reactive Black 5, the λ_{max} is reported to be 597 nm.^{[12][13]} This technique is also valuable for quantifying the concentration of the dye in solution and for monitoring decolorization studies.

Logical Relationships and Workflows

Dyeing Process Workflow

The following diagram illustrates the general workflow for dyeing cotton with **Reactive Black 39**.



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Caption: General workflow for the exhaust dyeing of cotton with **Reactive Black 39**.

Biological and Toxicological Information

Signaling Pathways

Currently, there is no specific information in the scientific literature detailing the interaction of C.I. **Reactive Black 39** with any biological signaling pathways. Dichlorotriazine dyes are designed to react with hydroxyl groups, and while their primary target in industrial applications is cellulose, the potential for off-target reactions with biological macromolecules containing hydroxyl groups (such as proteins and nucleic acids) exists. However, without specific studies, any discussion on their effects on signaling pathways would be speculative. Research into the biological effects of this class of dyes is an area that warrants further investigation, particularly concerning their potential for bioaccumulation and long-term exposure effects.

Toxicological Data

The Material Safety Data Sheet (MSDS) for **Reactive Black 39** indicates that it may be harmful if swallowed and can cause eye, skin, and respiratory tract irritation.[8] It is also noted that mutagenicity data has been reported, though specifics are not provided in the available documents.[8]

Studies on other reactive azo dyes containing a chlorotriazine group have shown evidence of genotoxicity. For instance, Reactive Red 120 has been shown to induce micronuclei in fish erythrocytes, indicating its potential to cause genetic damage.[3] While these findings are for a different, albeit structurally related, dye, they highlight the need for a thorough toxicological assessment of **Reactive Black 39**.

A study on the cytotoxicity of several reactive dyes (not including **Reactive Black 39**) on human keratinocyte (HaCaT) and hepatic (HepaRG) cell lines found that some reactive dyes can induce cytotoxic effects, with the skin cell line appearing to be more sensitive.[14]

Environmental Fate

The environmental fate of reactive dyes is a significant concern due to their high water solubility and the potential for a portion of the dye to be discharged into wastewater streams in an unfixed, hydrolyzed form.[15] While specific studies on the environmental fate and degradation of **Reactive Black 39** are limited, research on the general class of dichlorotriazine reactive dyes and other azo dyes provides some insights.

Azo dyes are generally resistant to aerobic biodegradation.[16] However, under anaerobic conditions, the azo bond can be reductively cleaved, leading to the formation of aromatic amines, which may themselves be toxic.[17] The dichlorotriazine group is subject to hydrolysis, and the stability of the dye-fiber bond can be affected by pH.[18] Further research is needed to fully understand the degradation pathways and the environmental impact of **Reactive Black 39** and its potential degradation products.

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